

Octylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Octylamine

Cat. No.: B049996

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CAS Number: 111-86-4

Synonyms: 1-Aminooctane, n-**Octylamine**, Caprylamine^[1]^[2]

This technical guide provides an in-depth overview of **octylamine**, a versatile primary amine utilized in various research and development applications. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, comprehensive safety data, and handling protocols.

Chemical and Physical Properties

Octylamine is a colorless to light yellow liquid with a characteristic rotten-egg-like odor.^[3] It is a flammable liquid and vapor.^[3]^[4]

Property	Value	Reference
Molecular Formula	C ₈ H ₁₉ N	[1]
Molecular Weight	129.24 g/mol	[1]
CAS Number	111-86-4	[1][2][3]
EC Number	203-916-0	
Melting Point	-1 °C / 30.2 °F	[3]
Boiling Point	179 °C / 354.2 °F	[3]
Flash Point	60 °C / 140 °F	[3]
Density	0.78 kg/L	[2]
Upper Explosive Limit	8.2 Vol%	[3]
Lower Explosive Limit	1.6 Vol%	[3]

Safety Data Sheet Summary

The following tables summarize the key safety information derived from the Safety Data Sheet (SDS) for **octylamine**.

Hazard Identification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.[4][5]
Acute toxicity, Oral	3	H301: Toxic if swallowed.[4]
Acute toxicity, Dermal	3	H311: Toxic in contact with skin.[4]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.[4][5][6]
Skin corrosion	1A	H314: Causes severe skin burns and eye damage.[4][5][7]
Serious eye damage	1	H318: Causes serious eye damage.[4][5]
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation.[4][5][6]
Hazardous to the aquatic environment, short-term (acute)	1	H400: Very toxic to aquatic life.[5][7]
Hazardous to the aquatic environment, long-term (chronic)	2	H410: Very toxic to aquatic life with long lasting effects.[4][5][6]

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor. [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Immediately call a POISON CENTER or doctor. [4] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. [4] [5]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [6] [7]

Experimental Protocols

Detailed experimental protocols for the safe handling and use of **octylamine** are critical. The following are generalized procedures based on safety data. Specific experimental designs will require further risk assessment.

General Handling Protocol

- Engineering Controls: Work under a certified chemical fume hood. Ensure adequate ventilation. Eyewash stations and safety showers must be readily accessible.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene).
 - Eye Protection: Wear chemical safety goggles and a face shield.
 - Clothing: Wear a flame-retardant lab coat and closed-toe shoes.
- Dispensing:

- Use only non-sparking tools.
- Ground and bond container and receiving equipment to prevent static discharge.
- Slowly dispense the liquid to avoid splashing.
- Storage:
 - Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
 - Keep containers tightly closed.
 - Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[3]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Visualizations

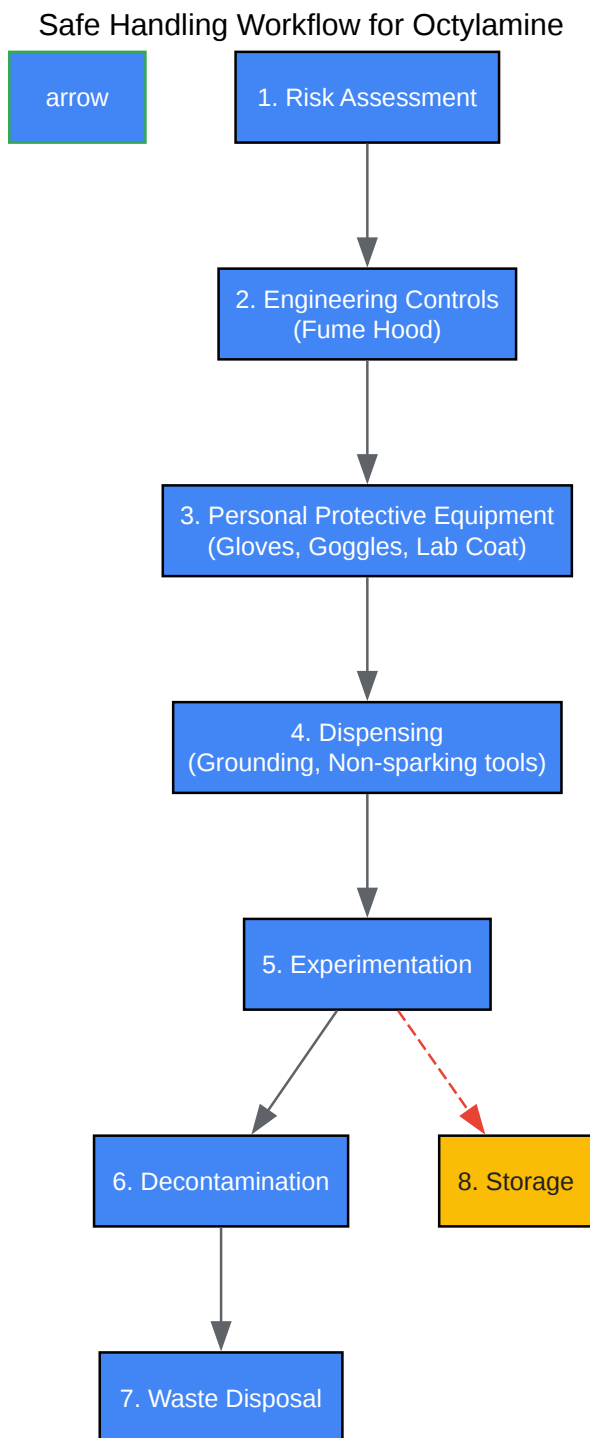
Chemical Structure of Octylamine

Chemical Structure of Octylamine

CH₃CH₂CH₂CH₂CH₂CH₂CH₂CH₂NH₂[Click to download full resolution via product page](#)

Caption: Chemical structure of n-octylamine.

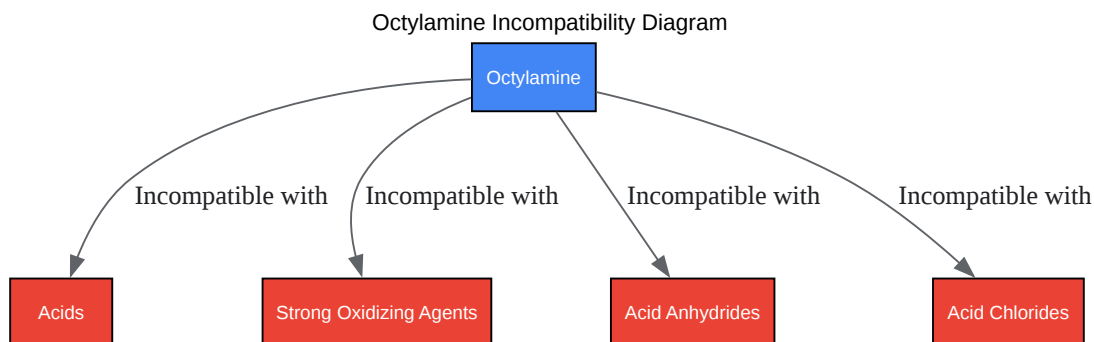
Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of **octylamine** in a laboratory setting.

Incompatibility Relationship Diagram



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Caption: Diagram illustrating materials incompatible with **octylamine**.

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References

- 1. scbt.com [scbt.com]
- 2. parchem.com [parchem.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. chemicalbook.com [chemicalbook.com]

- 6. n-Octylamine | 111-86-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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